

Technical Support Center: Synthesis of 2-Methyl-6-morpholinopyrimidin-4-amine

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Compound of Interest

Compound Name: 2-Methyl-6-morpholinopyrimidin-4-amine

Cat. No.: B1415369

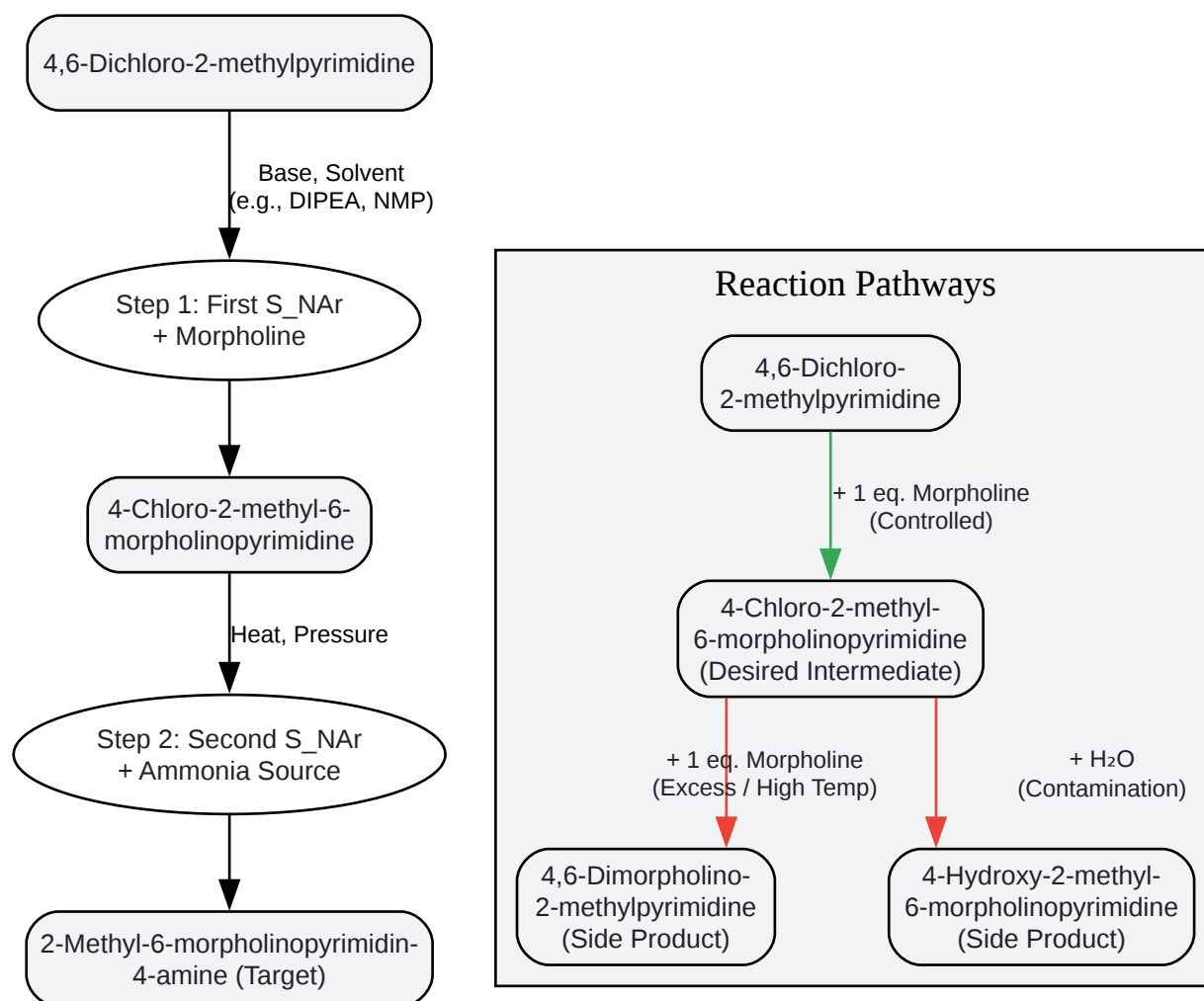
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Welcome to the technical support guide for the synthesis of **2-Methyl-6-morpholinopyrimidin-4-amine**. This document is designed for researchers, chemists, and drug development professionals to navigate the common challenges and side reactions encountered during this multi-step synthesis. We will delve into the causality behind experimental outcomes and provide field-proven troubleshooting strategies to optimize your results.

Synthesis Overview & Key Control Points

The synthesis of **2-Methyl-6-morpholinopyrimidin-4-amine** is typically achieved via a sequential nucleophilic aromatic substitution (S_NAr) pathway. The most common route begins with a di-halogenated pyrimidine, which allows for controlled, stepwise introduction of the morpholine and amine functionalities.

The general synthetic workflow is as follows:



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